

Thermodynamic Properties of 1,2-Butadiene and its Isomers: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Butadiene

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This technical guide provides a comprehensive overview of the thermodynamic properties of **1,2-butadiene** and its structural isomers, including 1,3-butadiene, cyclobutene, and methylenecyclopropane. This document summarizes key quantitative data, details common experimental methodologies for their determination, and visualizes the chemical pathways of isomerization and thermal decomposition.

Core Thermodynamic Data

The following tables summarize the standard enthalpy of formation, standard molar entropy, and molar heat capacity for **1,2-butadiene** and its isomers. These values are crucial for understanding the relative stabilities of these compounds and for predicting the thermodynamics of their reactions.

Table 1: Standard Enthalpy of Formation ($\Delta_f H^\circ$) at 298.15 K

Compound	Formula	State	ΔfH° (kJ/mol)
1,2-Butadiene	C ₄ H ₆	Gas	162.2 ± 0.59
1,3-Butadiene	C ₄ H ₆	Gas	110.2 ± 0.7
Cyclobutene	C ₄ H ₆	Gas	157.3 ± 1.3
Methylenecyclopropane	C ₄ H ₆	Gas	201.0 ± 2.0

Table 2: Standard Molar Entropy (S°) at 298.15 K

Compound	Formula	State	S° (J/mol·K)
1,2-Butadiene	C ₄ H ₆	Gas	289.8
1,3-Butadiene	C ₄ H ₆	Gas	278.7
Cyclobutene	C ₄ H ₆	Gas	282.4
Methylenecyclopropane	C ₄ H ₆	Gas	286.3

Table 3: Molar Heat Capacity at Constant Pressure (Cp) at 298.15 K

Compound	Formula	State	Cp (J/mol·K)
1,2-Butadiene	C ₄ H ₆	Gas	79.48
1,3-Butadiene	C ₄ H ₆	Gas	79.81
Cyclobutene	C ₄ H ₆	Gas	64.4 ± 2.0
Methylenecyclopropane	C ₄ H ₆	Gas	72.93

Experimental Protocols

The determination of the thermodynamic properties of volatile hydrocarbons like **1,2-butadiene** and its isomers requires specialized experimental techniques. Below are detailed

methodologies for key experiments.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of formation of an organic compound is often determined indirectly from its enthalpy of combustion, which is measured using a bomb calorimeter. For a volatile and gaseous compound like **1,2-butadiene**, special handling procedures are necessary.

Methodology:

- **Sample Preparation:** A known mass of the volatile liquid or condensed gaseous sample is encapsulated in a thin-walled glass ampoule or a gelatin capsule to prevent evaporation. For gaseous samples, a specialized gas handling apparatus is used to accurately meter a known quantity of gas into the bomb.
- **Bomb Assembly:** The sealed ampoule or capsule is placed in a crucible within the bomb. A known length of fuse wire is positioned to ensure ignition. A small, known amount of water is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state.
- **Pressurization:** The bomb is sealed and then purged with a small amount of oxygen before being filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter's bucket. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is monitored and recorded at regular intervals until a constant temperature is reached.
- **Data Analysis:** The heat capacity of the calorimeter is determined by calibrating it with a substance of known heat of combustion, such as benzoic acid. The heat of combustion of the sample is then calculated from the observed temperature rise, taking into account corrections for the heat of ignition and any side reactions, such as the formation of nitric acid from residual nitrogen in the bomb.

Measurement of Heat Capacity of Gases

The heat capacity of a gas can be measured at constant pressure (Cp) or constant volume (Cv). A common method for determining Cp is through continuous-flow calorimetry.

Methodology:

- Gas Flow: A steady flow of the gas under investigation is established through a tube containing a heating element.
- Temperature Measurement: The temperature of the gas is measured before and after it passes over the heating element using calibrated thermometers or thermocouples.
- Heating: A known amount of electrical energy is supplied to the heating element.
- Steady State: The system is allowed to reach a steady state where the temperature at both points is constant.
- Calculation: The molar heat capacity at constant pressure is calculated from the rate of gas flow, the power supplied to the heater, and the measured temperature difference.

Determination of Entropy

The absolute entropy of a substance is determined by measuring its heat capacity from a temperature approaching absolute zero to the desired temperature.

Methodology:

- Low-Temperature Calorimetry: The heat capacity of the solid phase is measured from as low a temperature as possible (approaching 0 K) up to its melting point.
- Enthalpy of Phase Transitions: The enthalpies of any phase transitions (e.g., solid-solid, fusion, and vaporization) are measured.
- Heat Capacity of Liquid and Gas: The heat capacity of the liquid phase is measured from the melting point to the boiling point, and the heat capacity of the gas phase is measured at the desired temperature.

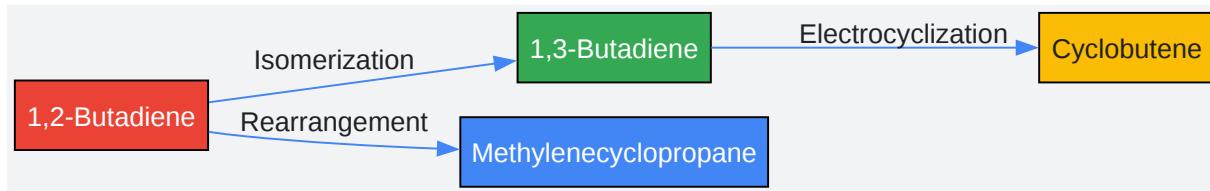
- Calculation: The absolute entropy at a given temperature is calculated by integrating C_p/T with respect to temperature from 0 K to the desired temperature, and adding the entropy changes associated with any phase transitions.[1][2] For substances that are gaseous at room temperature, statistical mechanics calculations based on spectroscopic data can also be used to determine the entropy.[1]

Visualization of Chemical Pathways

The following diagrams, generated using the DOT language, illustrate the key chemical pathways involving **1,2-butadiene** and its isomers.

Isomerization of C₄H₆ Hydrocarbons

The C₄H₆ isomers are interconnected through a series of equilibrium reactions. The relative stabilities of these isomers can be inferred from their standard enthalpies of formation.

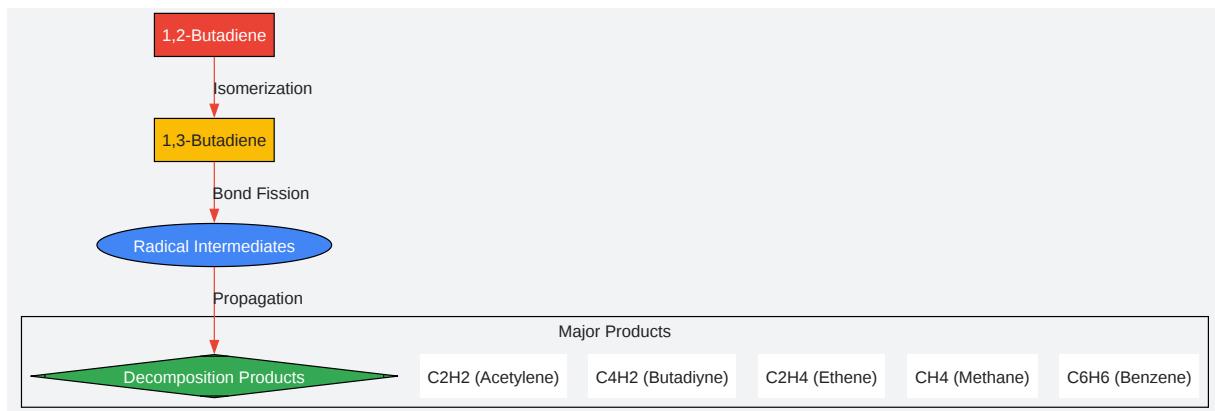


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Caption: Isomerization pathways of C₄H₆ isomers.

Thermal Decomposition of 1,2-Butadiene

At elevated temperatures, **1,2-butadiene** undergoes thermal decomposition to produce a variety of smaller hydrocarbon products. The initial step is often isomerization to the more stable 1,3-butadiene.[3]



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Caption: Thermal decomposition pathway of **1,2-butadiene**.^[3]

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